

Application Note: Preparation of 6-Bromoquinolin-8-ol Hydrobromide Stock Solution

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Compound of Interest

Compound Name: 6-Bromoquinolin-8-OL
hydrobromide

Cat. No.: B14022421

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Executive Summary

This guide provides a standardized protocol for preparing high-quality stock solutions of **6-Bromoquinolin-8-ol hydrobromide**, a halogenated 8-hydroxyquinoline derivative. This compound is widely utilized in drug discovery for its metal-chelating properties (inhibiting metalloproteases), antimicrobial activity, and potential anticancer mechanisms (topoisomerase inhibition).

Critical Physicochemical Profile:

Parameter	Data	Notes
Compound Name	6-Bromoquinolin-8-ol hydrobromide	Also known as 6-Bromo-8-hydroxyquinoline HBr
Core CAS (Free Base)	139399-64-7	Verify specific salt CAS on vendor vial
Molecular Weight	~304.96 g/mol (Anhydrous)	Free Base (224.[1]05) + HBr (80.91). Check CoA for hydration.
Solubility (Primary)	DMSO (≥ 50 mM)	Preferred for Stock
Solubility (Secondary)	Water (pH dependent)	Acidic due to HBr; solubility decreases as pH neutralizes.

| Stability | Light Sensitive, Hygroscopic | Protect from light at all times. |

Scientific Background & Rationale

The Chemical Scaffold

The 8-hydroxyquinoline (8-HQ) scaffold is a "privileged structure" in medicinal chemistry. The nitrogen atom in the quinoline ring and the hydroxyl group at position 8 form a bidentate chelating site capable of binding divalent metal ions (Cu^{2+} , Zn^{2+} , Fe^{2+}).

- Bromine Substitution (C6):** The addition of a bromine atom at position 6 increases lipophilicity (LogP) and alters the electronic properties of the ring, potentially enhancing membrane permeability and binding affinity compared to the parent 8-HQ.
- Hydrobromide Salt Form:** The HBr salt is synthesized to improve the initial aqueous solubility and crystalline stability of the compound compared to the free base. However, upon dissolution in aqueous buffers, the HBr dissociates, leading to an acidic microenvironment.

Applications

- Metalloproteinase Inhibition:** Depletes active site metals in enzymes like MMPs or histone demethylases.

- Antimicrobial: Chelates essential metals required for bacterial growth.
- Anticancer: Intercalation into DNA and inhibition of topoisomerase enzymes.

Safety & Pre-Analytical Handling

WARNING: **6-Bromoquinolin-8-ol hydrobromide** is a halogenated organic salt. It is potentially toxic if swallowed, inhaled, or absorbed through the skin.

- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Handle powder in a fume hood to avoid inhalation of dust.
- Light Protection: Halogenated quinolines are prone to photodegradation (dehalogenation or oxidation). All steps must be performed under low light or using amber glassware.
- Hygroscopicity: The salt form attracts moisture. Equilibrate the vial to room temperature before opening to prevent condensation, which alters the effective mass.

Protocol: Preparation of 50 mM Stock Solution (DMSO)

Objective: Prepare 10 mL of a 50 mM stock solution. Solvent Selection: DMSO (Dimethyl sulfoxide), Anhydrous, $\geq 99.9\%$. Rationale: DMSO prevents precipitation, inhibits microbial growth, and ensures stability at -20°C .

Materials

- **6-Bromoquinolin-8-ol hydrobromide** powder.
- DMSO (sterile filtered, cell-culture grade).
- Amber glass vial (scintillation vial) with PTFE-lined cap.
- Vortex mixer.
- Analytical balance (precision ± 0.1 mg).

Calculation Logic

Always calculate based on the specific molecular weight (MW) provided on your vial's label (accounting for hydration or salt stoichiometry).

Assuming MW = 304.96 g/mol (Anhydrous HBr salt):

Step-by-Step Workflow

- **Equilibration:** Remove the compound vial from the refrigerator/freezer and let it warm to room temperature (approx. 20 mins) inside a desiccator if possible.
- **Weighing:** Place an amber vial on the balance and tare. Accurately weigh 152.5 mg of the powder.
 - **Note:** Do not return excess powder to the original stock bottle to avoid cross-contamination.
- **Solvent Addition:** Add 10.0 mL of anhydrous DMSO to the vial.
- **Dissolution:** Vortex vigorously for 30-60 seconds.
 - **Observation:** The solution should be clear and yellow/orange. If particles persist, sonicate in a water bath (room temp) for 2 minutes. Avoid heating >40°C.
- **Aliquoting:** Dispense into small aliquots (e.g., 50 µL or 100 µL) in light-proof amber microcentrifuge tubes.
 - **Why?** This prevents repeated freeze-thaw cycles, which can degrade the compound.
- **Storage:** Store at -20°C (stable for 6 months) or -80°C (stable for >1 year).

Protocol: Working Solution Preparation (Aqueous)

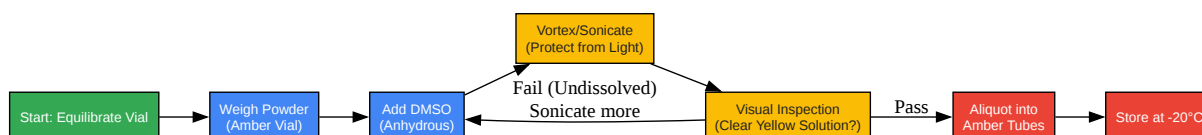
Challenge: Diluting the acidic HBr stock into aqueous buffer can cause pH shifts or precipitation if the pH approaches the pKa of the quinoline nitrogen (pKa ~5) or hydroxyl (pKa ~10).

Dilution Strategy

- **Buffer Selection:** Use a buffer with strong capacity (e.g., PBS, HEPES, pH 7.4).

- Serial Dilution: Do not drop 100% DMSO stock directly into the cell culture media if possible. Perform an intermediate dilution in buffer to check for precipitation.
- Maximum DMSO: Keep final DMSO concentration <0.5% (v/v) for cell-based assays to avoid solvent toxicity.

Visual Workflow (Graphviz)



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Caption: Figure 1. Optimized workflow for the preparation of light-sensitive 6-Bromoquinolin-8-ol HBr stock solution.

Quality Control (QC) & Validation

To ensure the integrity of your stock solution, perform a UV-Vis spectral scan.

Method:

- Dilute the stock to 50 μ M in Methanol or Ethanol.
- Scan from 200 nm to 500 nm.
- Expected Profile:
 - Lambda max (λ_{max}): Distinct peaks around 245-255 nm and 320-330 nm (characteristic of the quinoline core).
 - Shift: In acidic media (due to HBr), the spectrum may red-shift compared to the neutral free base.

- Baseline: Should be flat at >450 nm (unless oxidized, which turns the solution dark brown/black).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Precipitation on dilution	pH shock or high concentration	Dilute into a larger volume of buffer with rapid mixing. Ensure pH > 5.5 to keep the salt soluble or < 4.
Darkening of solution	Oxidation / Light damage	Discard. Prepare fresh stock in amber vials.
Viscous DMSO	Frozen DMSO	DMSO freezes at ~-18°C. Thaw completely at RT before pipetting.

References

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Sources

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